

Safe Disposal of Propiophenone, α,α -dimethyl- β -(dimethylamino)-, hydrochloride: A Step-by-Step Guide

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Compound of Interest

Compound Name: *Propiophenone, alpha,alpha-dimethyl-beta-(dimethylamino)-, hydrochloride*

Cat. No.: *B13745541*

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of Propiophenone, α,α -dimethyl- β -(dimethylamino)-, hydrochloride (CAS No. 879-72-1). Adherence to these procedures is critical to ensure personnel safety and environmental compliance. This compound is classified as toxic if swallowed and can cause skin and serious eye irritation.^{[1][2]}

I. Immediate Safety Precautions and Personal Protective Equipment (PPE)

Before handling Propiophenone, α,α -dimethyl- β -(dimethylamino)-, hydrochloride for disposal, ensure you are wearing the appropriate Personal Protective Equipment (PPE).

Required PPE:

- Gloves: Chemical-resistant gloves.
- Eye Protection: Safety glasses with side-shields or goggles.^{[1][2]}

- Lab Coat: A standard laboratory coat.
- Respiratory Protection: If there is a risk of generating dust, wear a NIOSH-approved respirator.

II. Step-by-Step Disposal Protocol

The primary method for the disposal of Propiophenone, α,α -dimethyl- β -(dimethylamino)-, hydrochloride is through an approved hazardous waste disposal facility.^{[1][3]}

- Segregation:
 - Do NOT mix Propiophenone, α,α -dimethyl- β -(dimethylamino)-, hydrochloride with other waste streams.
 - Keep the compound in its original, clearly labeled container. If the original container is compromised, transfer the waste to a new, compatible, and properly labeled container.
- Container Management:
 - Ensure the container is tightly closed and stored in a dry, well-ventilated area, away from incompatible materials.
 - Handle uncleaned, empty containers as you would the product itself.
- Waste Collection:
 - For solid residues, it is recommended to use a designated solid waste container (often referred to as "Container C" in general lab waste guidelines).^[2]
 - Avoid actions that could generate dust. If the material is spilled, carefully sweep it up and place it into a suitable container for disposal.^[3]
- Arrange for Professional Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste.

- Provide the EHS department with the Safety Data Sheet (SDS) for Propiophenone, α,α -dimethyl- β -(dimethylamino)-, hydrochloride.
- Transportation for Disposal:
 - For shipping purposes, this chemical is classified under UN number 2811, Class 6.1, Packing Group III, with the proper shipping name "Toxic solids, organic, n.o.s. (3-(dimethylamino)propiophenone hydrochloride)". This information is crucial for the waste disposal vendor.

Important "Don'ts":

- DO NOT dispose of Propiophenone, α,α -dimethyl- β -(dimethylamino)-, hydrochloride down the drain.[3]
- DO NOT mix it with other solvents or waste materials unless explicitly instructed to do so by your EHS department.
- DO NOT incinerate without proper equipment and permits, as hazardous combustion products can be generated, including nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen chloride gas.[3]

III. Spill and Emergency Procedures

In the event of a spill:

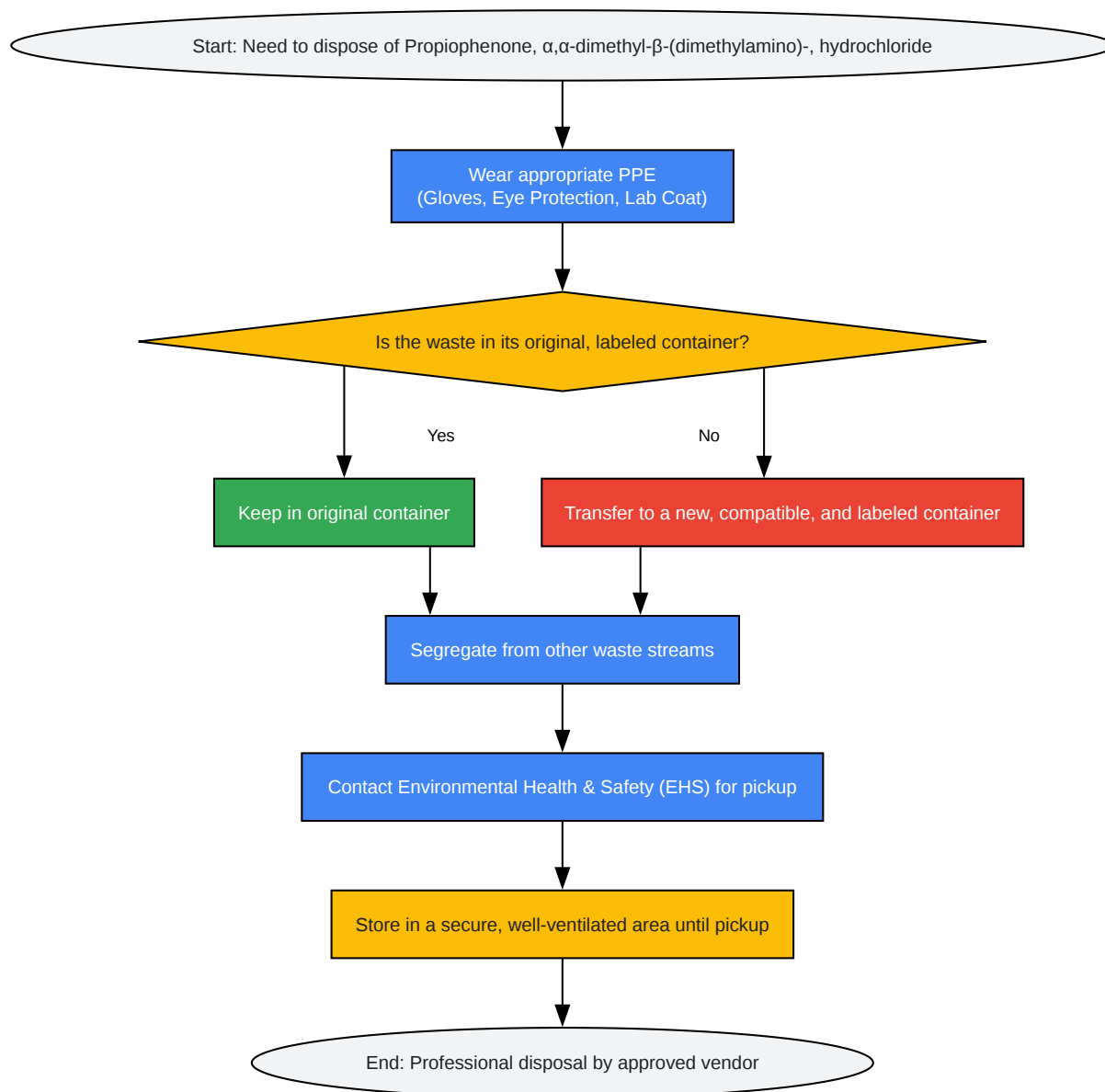
- Evacuate the immediate area.
- Ensure adequate ventilation.
- Wearing appropriate PPE, cover the spill with an inert absorbent material.
- Carefully sweep up the absorbed material and place it in a sealed, labeled container for hazardous waste disposal.
- Clean the affected area thoroughly.

If swallowed, immediately call a poison center or doctor.[1][2][3] For skin or eye contact, rinse immediately with plenty of water for at least 15 minutes and seek medical attention.[3]

IV. Data Summary

Parameter	Value	Reference
Chemical Name	Propiophenone, α,α -dimethyl- β -(dimethylamino)-, hydrochloride	N/A
CAS Number	879-72-1	[4]
Molecular Formula	C ₁₃ H ₂₀ ClNO	[5]
Hazard Statements	H301 (Toxic if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation)	[1][2]
Disposal Code	P501 (Dispose of contents/container to an approved waste disposal plant)	[1]
UN Number	2811	
Transport Hazard Class	6.1 (Toxic substances)	
Packing Group	III	

V. Disposal Workflow



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Caption: Disposal workflow for **Propiophenone, alpha, alpha-dimethyl-beta-(dimethylamino)-, hydrochloride**.

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